

4-Chloro-2-nitro-5-(trifluoromethyl)aniline safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-2-nitro-5-(trifluoromethyl)aniline

Cat. No.: B071698

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An In-Depth Technical Guide to the Safe Handling of 4-Chloro-2-nitro-5-(trifluoromethyl)aniline

Authored for Researchers, Scientists, and Drug Development Professionals

This guide serves as a comprehensive technical resource on the safe handling, storage, and emergency management of **4-Chloro-2-nitro-5-(trifluoromethyl)aniline** (CAS No. 167415-22-7). As a crucial intermediate in various synthetic pathways, a thorough understanding of its safety profile is paramount for ensuring laboratory safety and experimental integrity. This document moves beyond a standard Safety Data Sheet (SDS) to provide field-proven insights and contextual explanations for established safety protocols.

Section 1: Chemical Identity and Properties

A foundational aspect of laboratory safety begins with the precise identification and understanding of a substance's physical and chemical properties. These characteristics directly influence handling, storage, and emergency response decisions.

Table 1: Physicochemical and Identification Data

Property	Value	Source(s)
CAS Number	167415-22-7	[1][2][3]
Molecular Formula	C ₇ H ₄ ClF ₃ N ₂ O ₂	[3][4][5]
Molecular Weight	240.57 g/mol	[4]
Appearance	Light yellow to yellow powder or crystals	
Purity	Typically ≥95%	
Storage Temperature	Refrigerator (2-8°C recommended)	[6]

| InChI Key | HLEWKQRQSGSZHGO-UHFFFAOYSA-N | |

Section 2: Hazard Identification and Toxicological Profile

4-Chloro-2-nitro-5-(trifluoromethyl)aniline is classified as hazardous under the Globally Harmonized System (GHS). The "Warning" signal word indicates a moderate hazard level, necessitating diligent adherence to safety protocols. Understanding the specific nature of these hazards is critical for implementing appropriate controls.

Table 2: GHS Hazard Classifications and Practical Implications

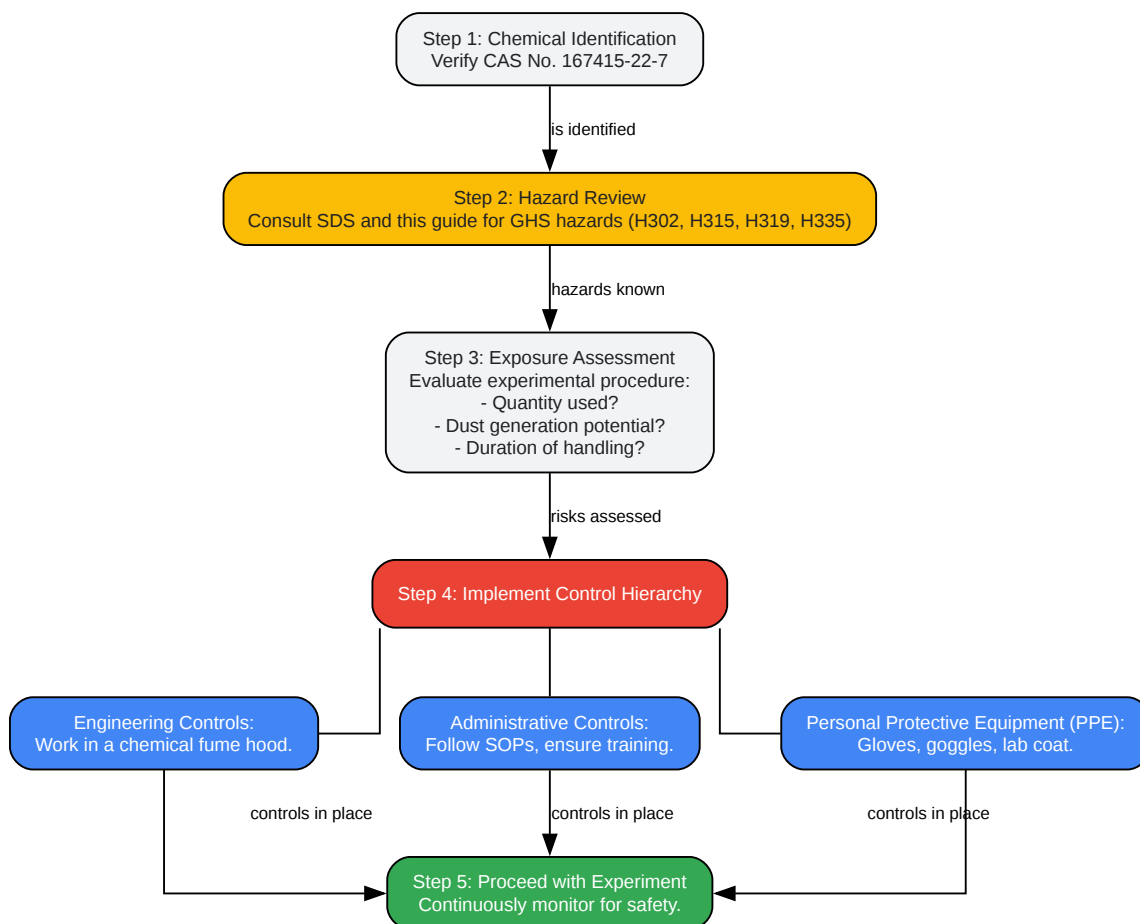
Hazard Statement	GHS Classification	Practical Implication for the Researcher
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Ingestion can lead to systemic toxicity. Strict prohibition of eating, drinking, or smoking in the lab is critical. Accidental ingestion requires immediate medical attention.
H315: Causes skin irritation	Skin Corrosion/Irritation (Category 2)	Direct contact can cause redness, itching, or inflammation. This underscores the necessity of wearing appropriate chemical-resistant gloves and a lab coat.
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2)	The compound can cause significant, potentially damaging, irritation upon contact with the eyes. Chemical splash goggles or a face shield are mandatory.

| H335: May cause respiratory irritation | Specific Target Organ Toxicity - Single Exposure (Category 3) | Inhalation of the dust can irritate the nose, throat, and lungs, leading to coughing or shortness of breath. All handling of the solid must be performed in a certified chemical fume hood.[\[7\]](#) |

Section 3: Proactive Risk Management: A Workflow for Safe Experimentation

A proactive approach to safety is a hallmark of a well-managed laboratory. Before any experiment, a thorough risk assessment should be conducted. This process involves identifying

potential hazards, evaluating the likelihood and severity of exposure, and implementing robust control measures.



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Caption: Hazard Assessment and Mitigation Workflow.

Section 4: Safe Handling, Storage, and Engineering Controls

Translating hazard awareness into practice requires specific, actionable protocols for every stage of the chemical's lifecycle in the laboratory.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **4-Chloro-2-nitro-5-(trifluoromethyl)aniline** is a properly functioning chemical fume hood.

- **Rationale:** A fume hood is essential to mitigate the respiratory irritation hazard (H335) by capturing dust and preventing it from entering the researcher's breathing zone.^{[8][9]} All weighing and transfers of the solid material must be conducted within the sash of the hood.

Personal Protective Equipment (PPE): Essential Individual Protection

While engineering controls minimize ambient exposure, PPE is crucial for preventing direct contact.

- **Eye and Face Protection:** Chemical splash goggles conforming to EN166 or NIOSH standards are mandatory.^{[9][10]} A face shield should be considered if there is a significant risk of splashing.
- **Skin Protection:**
 - **Gloves:** Chemically resistant gloves (e.g., nitrile) should be worn.^{[8][10]} It is critical to inspect gloves for any signs of degradation or perforation before use.
 - **Lab Coat:** A clean, buttoned lab coat must be worn to protect against accidental skin contact.
- **Respiratory Protection:** When engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.^{[8][9]}

Standard Handling Protocol

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is on and functioning correctly.
- Weighing: Perform all weighing operations on a balance placed inside the fume hood to contain any dust generated.
- Transfer: Use a spatula to carefully transfer the solid. Avoid actions that could create airborne dust.
- Post-Handling: Tightly seal the container immediately after use.
- Decontamination: Wipe down the spatula and work surface with an appropriate solvent (e.g., ethanol), followed by soap and water. Dispose of contaminated wipes as hazardous waste.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.^{[8][10]}

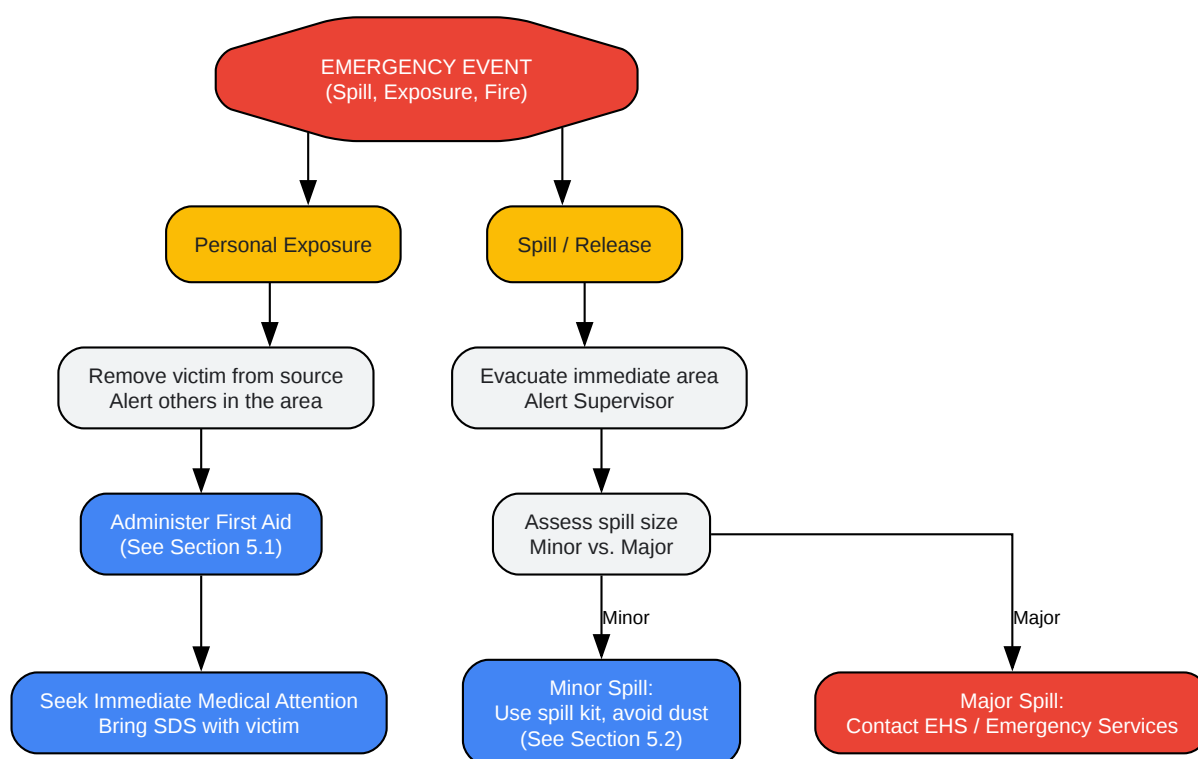
Storage Requirements

Proper storage is vital for maintaining chemical stability and preventing accidental release or exposure.

- Location: Store the container in a cool, dry, and well-ventilated area, such as a designated refrigerator for chemicals.^[8]
- Security: The storage location should be locked to restrict access to authorized personnel only.^{[8][11][12]}
- Container: Keep the container tightly closed to prevent moisture ingress and contamination.^{[8][11][12]}
- Incompatibilities: Segregate from strong oxidizing agents, strong acids, and strong bases.^{[7][10][12]}

Section 5: Emergency Response Protocols

Preparedness is key to mitigating the impact of an accidental exposure or release. All personnel must be familiar with these procedures and the location of emergency equipment like safety showers, eyewash stations, and spill kits.



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Caption: Emergency Response Decision Flowchart.

First-Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them in a position comfortable for breathing.[8][11][12][13] If the person feels unwell or has difficulty breathing, seek immediate medical attention.[7]

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[13\]](#) If skin irritation develops or persists, get medical advice.[\[8\]](#)
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes.[\[11\]](#)[\[12\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[8\]](#) Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#)[\[13\]](#) Rinse the mouth thoroughly with water.[\[11\]](#)[\[12\]](#) Never give anything by mouth to an unconscious person.[\[7\]](#) Call a poison control center or doctor immediately for treatment advice.[\[11\]](#)

Accidental Release (Spill) Procedures

- Minor Spill (Contained in a fume hood):
 - Ensure PPE is worn.
 - Avoid generating dust.[\[8\]](#)[\[10\]](#)
 - Carefully sweep or vacuum the solid material into a labeled, sealable container for hazardous waste.[\[8\]](#)[\[10\]](#)
 - Decontaminate the area with a suitable solvent and then wash with soap and water.
- Major Spill (Outside of containment):
 - Evacuate all personnel from the immediate area.[\[9\]](#)
 - Alert your supervisor and institutional Emergency Health and Safety (EHS) office.
 - Prevent the spill from entering drains or waterways.[\[10\]](#)
 - Restrict access to the area until the professional cleanup team arrives.

Fire-Fighting Measures

While the compound itself is not highly flammable, it can burn.

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[9]
- Specific Hazards: Combustion will produce toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride, and hydrogen fluoride gas.[9][14]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products.[9][10]

Section 6: Disposal Considerations

Chemical waste disposal is a highly regulated process that must not be overlooked.

- Classification: **4-Chloro-2-nitro-5-(trifluoromethyl)aniline** and any materials contaminated with it (e.g., gloves, wipes, empty containers) must be treated as hazardous waste.
- Procedure: Dispose of contents and containers at an approved waste disposal plant in accordance with all local, state, and federal regulations.[8][11][12] Do not dispose of via sanitary sewer systems.

Section 7: Conclusion

4-Chloro-2-nitro-5-(trifluoromethyl)aniline is a valuable chemical intermediate with a manageable but significant hazard profile. A safety-first mindset, rooted in a deep understanding of its specific risks, is non-negotiable. By consistently applying the principles of risk assessment, utilizing proper engineering controls and PPE, and being prepared for emergencies, researchers can handle this compound with a high degree of safety and confidence.

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- To cite this document: BenchChem. [4-Chloro-2-nitro-5-(trifluoromethyl)aniline safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071698#4-chloro-2-nitro-5-trifluoromethyl-aniline-safety-data-sheet-sds]

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